

Safe Disposal of Stannane, Butylhydroxyoxo-: A Procedural Guide

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Compound of Interest

Compound Name: Stannane, butylhydroxyoxo-

Cat. No.: B1346574

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. **Stannane, butylhydroxyoxo-**, also known as n-Butyltin hydroxide oxide, is an organotin compound that requires careful management due to its potential health hazards. This guide provides essential safety and logistical information for its proper disposal.

Hazard Profile & Safety Precautions

Stannane, butylhydroxyoxo- is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[2][4]
- **Respiratory Protection:** If dust is generated, follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use in a well-ventilated area or under a chemical fume hood.[1][2][4]

Handling and Storage:

- Minimize dust generation and accumulation.[\[4\]](#)
- Avoid contact with eyes, skin, or clothing.[\[1\]](#)[\[2\]](#)
- Do not ingest or breathe in the substance.[\[1\]](#)[\[2\]](#)
- Store in a dry, cool, and well-ventilated place with the container tightly closed.[\[1\]](#)[\[2\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[2\]](#)[\[4\]](#)

Quantitative Exposure Limits

The following table summarizes the occupational exposure limits for **Stannane, butylhydroxyoxo-**.

Agency	Type	Value (as Sn)	Notes
ACGIH	TWA	0.1 mg/m ³	Listed under Tin organic compounds.
ACGIH	STEL	0.2 mg/m ³	Listed under Tin organic compounds.
NIOSH	REL	0.1 mg/m ³	Listed under Tin organic compounds (except Cyhexatin).
NIOSH	IDLH	25 mg/m ³	Listed under Tin organic compounds (except Cyhexatin).
OSHA	PEL	0.1 mg/m ³	Final PEL; listed under Tin organic compounds.

Data sourced from various Safety Data Sheets.[\[1\]](#)[\[4\]](#)

Step-by-Step Disposal Procedure

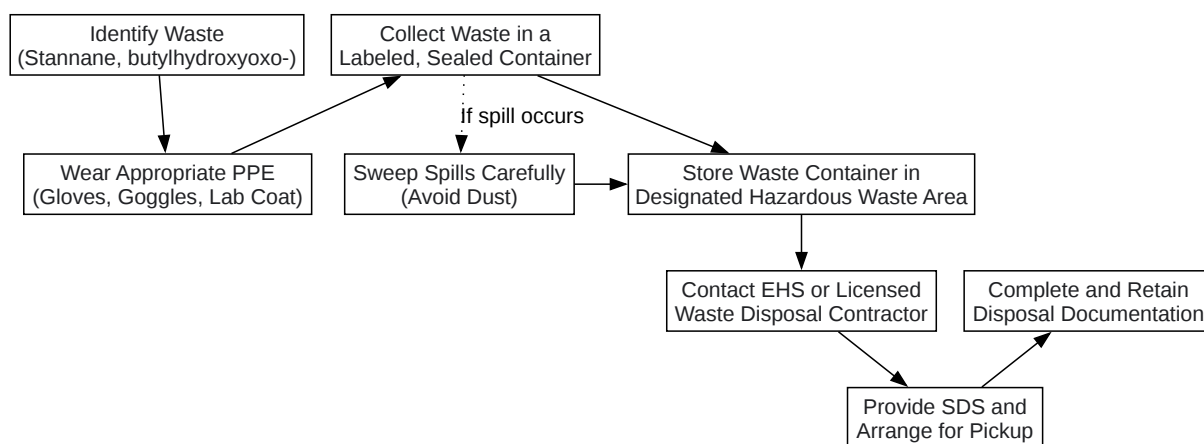
The disposal of **Stannane, butylhydroxyoxo-** must be handled as hazardous waste. Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[2]

Experimental Protocol for Disposal:

- Waste Identification and Classification:
 - Determine if the discarded chemical is classified as a hazardous waste according to your institution's and region's regulations.
- Containerization:
 - Collect waste **Stannane, butylhydroxyoxo-** in a suitable, clearly labeled, and sealed container.
 - Ensure the container is compatible with the chemical.
- Collection of Contaminated Materials:
 - If a spill occurs, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.^[1]
 - Any contaminated PPE (gloves, lab coats, etc.) should also be collected and disposed of as hazardous waste.
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
 - Keep it away from incompatible materials.
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide them with the Safety Data Sheet (SDS) for **Stannane, butylhydroxyoxo-**.
- Documentation:
 - Maintain accurate records of the amount of waste generated and its disposal date, in accordance with regulatory requirements.

Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **Stannane, butylhydroxyoxo-**.

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